

Pralnacasan metabolite activity profiling

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Pralnacasan

CAS No.: 192755-52-5

Cat. No.: S540107

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Compound Overview: Pralnacasan (VX-740)

Pralnacasan is a potent, selective, and orally active inhibitor of interleukin-1 β converting enzyme (ICE), more commonly known as **caspase-1** [1] [2]. It functions as a **prodrug**; its active metabolite is **VRT-018858** (also referred to as RU36384) [3] [2]. This active form covalently modifies the catalytic cysteine residue in the caspase-1 active site, leading to reversible inhibition and subsequent suppression of the pro-inflammatory cytokines IL-1 β and IL-18 [2].

The table below summarizes its core biochemical and pharmacokinetic profile:

Property	Specification / Value
CAS Number	192755-52-5 [1]
Molecular Formula	C ₂₆ H ₂₉ N ₅ O ₇ [1]
Molecular Weight	523.54 g/mol [1]
Primary Target	Caspase-1 (ICE) [1]
Ki for Caspase-1	1.4 nM [1]
IC ₅₀ (Cell-based)	120 nM (inhibition of LPS-induced IL-1 β in THP-1 cells) [1]

Property	Specification / Value
Prodrug	Yes [2]
Active Metabolite	VRT-018858 [3] [2]
Oral Bioavailability	~50% (Phase I Clinical Trial) [2]
Therapeutic Indications	Rheumatoid Arthritis, Osteoarthritis (Investigational) [4] [2]
Development Status	Clinical development halted due to liver toxicity concerns in animal models [4] [5]

Key Experimental Data and Protocols

For researchers conducting in vitro and in vivo experiments, the following data and methodologies from the literature can serve as a reference.

1. In Vitro Cell-Based Assay This protocol measures the compound's ability to inhibit IL-1 β production in a cellular context.

- **Cell Line:** Human monocytic THP-1 cells [1].
- **Stimulation:** 1 μ g/mL Lipopolysaccharide (LPS) [1].
- **Compound Incubation:** **Pralnacasan** is incubated with cells for 4 hours post-stimulation [1].
- **Key Readout:** Measurement of IL-1 β levels in the supernatant. **Pralnacasan** achieved an IC₅₀ of 120 nM in this assay [1].

2. In Vivo Efficacy Model This model evaluates the anti-inflammatory and protective effects of **Pralnacasan** in a disease context.

- **Animal Model:** Female Balb/c mice with collagenase-induced osteoarthritis [4] [1].
- **Dosage and Administration:** Oral gavage (12.5, 25, and 50 mg/kg), administered twice daily for 6 weeks [1].
- **Key Outcome:** Significant, dose-dependent amelioration of histopathological damage in the knee joint compartments was observed [1]. The treatment was not reported to affect animal body weight [1].

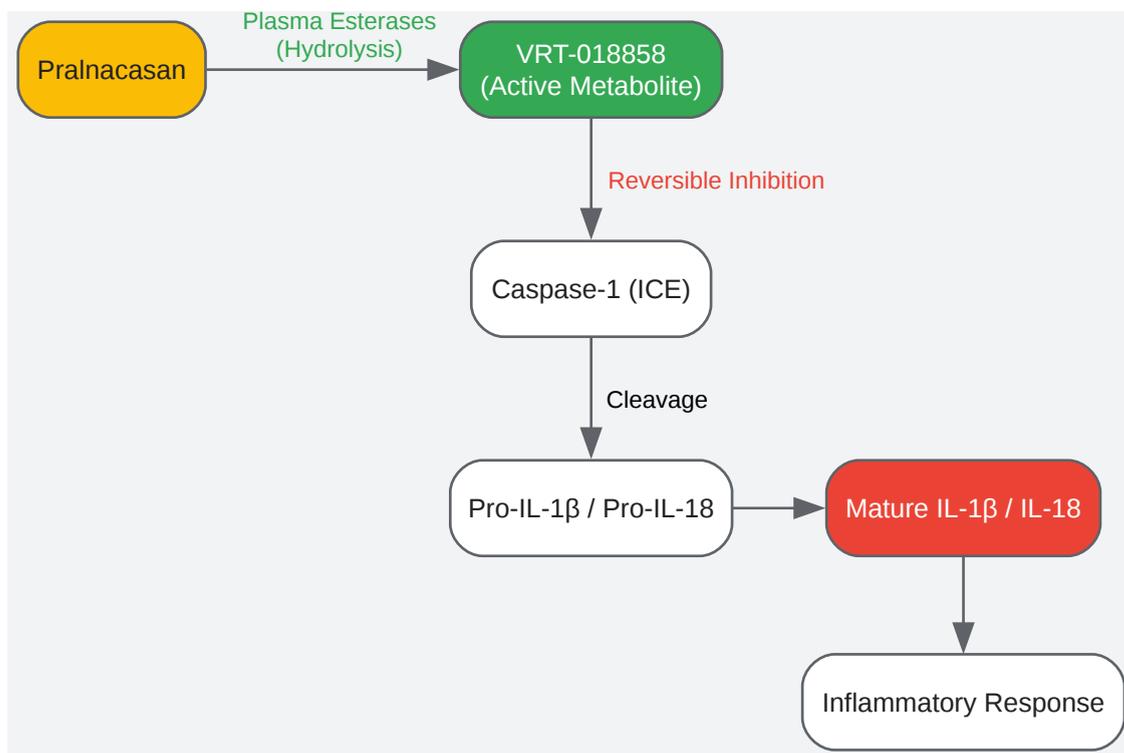
Critical Troubleshooting Guide for Researchers

The following table addresses common experimental and developmental challenges associated with **Pralnacasan**.

Issue	Possible Cause	Recommended Solution
Lack of Efficacy in Cellular Assay	The prodrug Pralnacasan is not being efficiently converted to the active metabolite (VRT-018858) in the specific cell system.	Consider using the active metabolite VRT-018858 directly if available. Alternatively, pre-incubate the prodrug with liver microsomes or serum (containing esterases) and then apply the activated mixture to the cells.
Off-target Effects / Lack of Specificity	Inhibition of other cysteine proteases due to structural similarities.	Profile the compound against a panel of caspases (e.g., caspase-3, -8) to confirm selectivity [2]. The active metabolite VRT-018858 shows high selectivity for caspase-1 over caspase-3 and -8 [2].
Cytotoxicity Observed	High concentration of compound or solvent (DMSO) toxicity.	Ensure final DMSO concentration is kept low (typically <0.1%). Perform a dose-response curve to determine the IC ₅₀ for efficacy versus cytotoxicity.
Clinical Development Halt	Liver toxicity identified in long-term animal studies [4] [5].	Note: This is a known, compound-specific liability. For research purposes, closely monitor liver enzyme markers (e.g., ALT, AST) in any in vivo studies.

Mechanism of Action and Metabolic Activation

The following diagram illustrates the prodrug activation of **Pralnacasan** and its primary mechanism of action.



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To cite this document: Smolecule. [Pralnacasan metabolite activity profiling]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b540107#pralnacasan-metabolite->

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